

Linotroban: A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Linotroban is a potent and selective antagonist of the thromboxane A2 (TXA2) receptor, positioning it as a molecule of significant interest in the fields of thrombosis, cardiovascular disease, and inflammation. As a member of the thiophene sulfonamide class of compounds, its unique chemical structure confers high affinity and specificity for the TP receptor, thereby inhibiting the downstream signaling cascade that leads to platelet aggregation and vasoconstriction. This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological profile of **Linotroban**, intended to support further research and development efforts. While specific proprietary data on **Linotroban** remains limited in the public domain, this document synthesizes available information and provides a theoretical framework based on analogous compounds and established pharmacological principles.

Chemical Structure and Properties

Linotroban, with the IUPAC name 2-[5-[2-(benzenesulfonamido)ethyl]thiophen-2-yl]oxyacetic acid, possesses a distinct molecular architecture that is key to its biological activity. The structure features a central thiophene ring, a benzenesulfonamide group, and an oxyacetic acid moiety.

Table 1: Physicochemical Properties of Linotroban



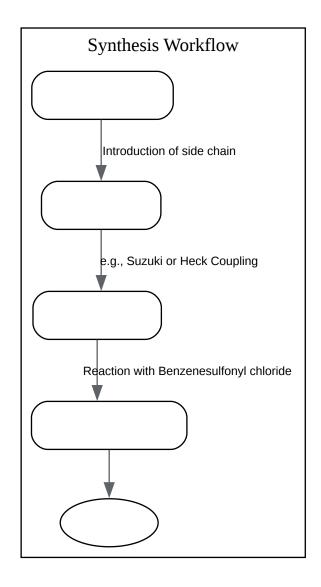
Property	Value	Source
Molecular Formula	C14H15NO5S2	PubChem
Molecular Weight	341.4 g/mol	PubChem
CAS Number	120824-08-0	PubChem
IUPAC Name	2-[5-[2- (benzenesulfonamido)ethyl]thi ophen-2-yl]oxyacetic acid	PubChem
Canonical SMILES	C1=CC=C(C=C1)S(=O) (=O)NCCC2=CC=C(S2)OCC(= O)O	PubChem
InChI Key	ISSKMEQROMFEHL- UHFFFAOYSA-N	PubChem

Synthesis of Linotroban

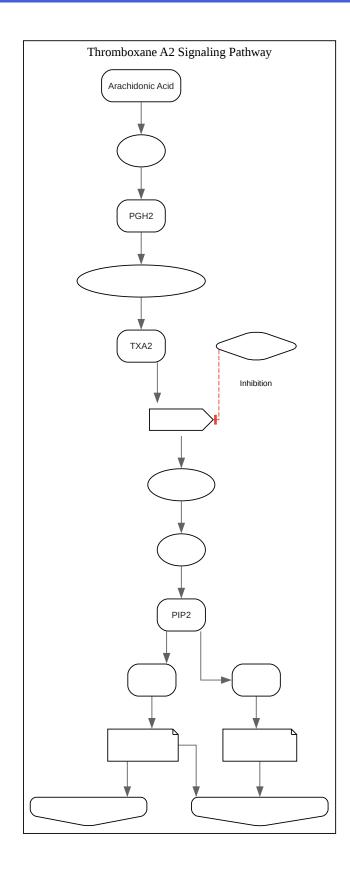
A detailed, step-by-step synthesis protocol for **Linotroban** is not publicly available. However, based on the synthesis of related thiophene sulfonamide derivatives, a plausible synthetic route can be postulated. The synthesis would likely involve the preparation of a key intermediate, 2-(5-bromo-thiophen-2-yloxy)acetic acid ethyl ester, followed by a Sonogashira or Heck coupling to introduce the vinyl group, which is then reduced and subsequently reacted to form the sulfonamide.

A generalized workflow for the synthesis of a thiophene sulfonamide derivative is presented below.

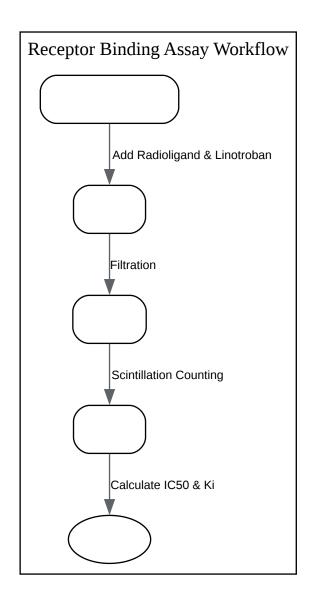












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